

Technical Guide: S-Carboxypropyl Cysteine (SCPC) in Peptide Synthesis and Engineering

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Compound of Interest

Compound Name: *Fmoc-L-Cys(tert-butoxycarbonylpropyl)-OH*

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Executive Summary

Carboxy-propyl cysteine (CPC) refers to a class of cysteine thioethers characterized by the attachment of a carboxy-propyl group to the sulfur atom of the cysteine side chain. The two primary isomers of relevance in drug development are:

- S-(2-carboxypropyl)-L-cysteine (2-SCPC): Formed via thia-Michael addition of cysteine to methacrylic acid. This is a known metabolic biomarker (ECHS1 deficiency) and a critical impurity/modification in bioprocesses involving methacrylates.
- S-(3-carboxypropyl)-L-cysteine (3-SCPC): Formed via alkylation with 4-bromobutyric acid or gamma-butyrolactone. This isomer serves as a linear linker for bioconjugation and solubility enhancement.

This guide focuses on the synthetic utility of these modifications for modulating peptide solubility, "capping" reactive thiols with hydrophilic moieties, and synthesizing reference standards for metabolite profiling.

Mechanistic Principles

Chemical Formation

The formation of SCPC represents a permanent, non-reducible modification of the cysteine thiol.

- **2-SCPC (Branched):** Occurs via a Thia-Michael Addition.^[1] The nucleophilic thiolate () attacks the -carbon of methacrylic acid. This reaction creates a new chiral center at the C2 position of the propyl chain, resulting in a mixture of diastereomers if not controlled.
- **3-SCPC (Linear):** Occurs via Nucleophilic Substitution (). The thiolate displaces a halide (e.g., bromide) from 4-bromobutyric acid. This reaction is regioselective and does not generate new stereocenters.

Functional Utility in Peptides

Feature	Impact on Peptide Properties
Charge Modulation	Introduces a free carboxylic acid (), adding a negative charge at physiological pH.
Solubility	Significantly increases hydrophilicity compared to standard alkylating agents like N-ethylmaleimide (NEM).
Stability	Forms a stable thioether bond, preventing disulfide scrambling or oxidation to sulfenic/sulfinic acids.
Sterics	2-SCPC introduces bulk close to the backbone; 3-SCPC acts as a flexible linker.

Experimental Protocols

Protocol A: Synthesis of S-(2-carboxypropyl)cysteine (2-SCPC)

Objective: To modify a free cysteine residue within a synthetic peptide using methacrylic acid (Michael Addition).

Reagents:

- Peptide containing free Cys (0.1 mM)
- Methacrylic Acid (100 mM stock in water, pH adjusted to 7.5)
- Buffer: 100 mM Ammonium Bicarbonate (pH 8.0) or Phosphate Buffer (pH 7.8)
- Reducing Agent: TCEP-HCl (Tris(2-carboxyethyl)phosphine)

Workflow:

- Reduction: Dissolve peptide in Buffer. Add TCEP (5-fold molar excess over Cys) to ensure all cysteines are reduced. Incubate for 30 min at RT.
- Alkylation: Add Methacrylic Acid (50-fold molar excess).
 - Note: High excess is required to drive the Michael addition to completion due to the lower reactivity of the sterically hindered methacrylate double bond compared to acrylates.
- Incubation: React for 4–16 hours at 37°C.
 - Critical: Monitor pH; the reaction is slow below pH 7.5.
- Quenching: Acidify with Formic Acid to pH < 3.
- Purification: Desalt via RP-HPLC or SPE (C18).

Protocol B: Synthesis of S-(3-carboxypropyl)cysteine (3-SCPC)

Objective: To introduce a linear carboxylate linker (e.g., for further conjugation or solubility).

Reagents:

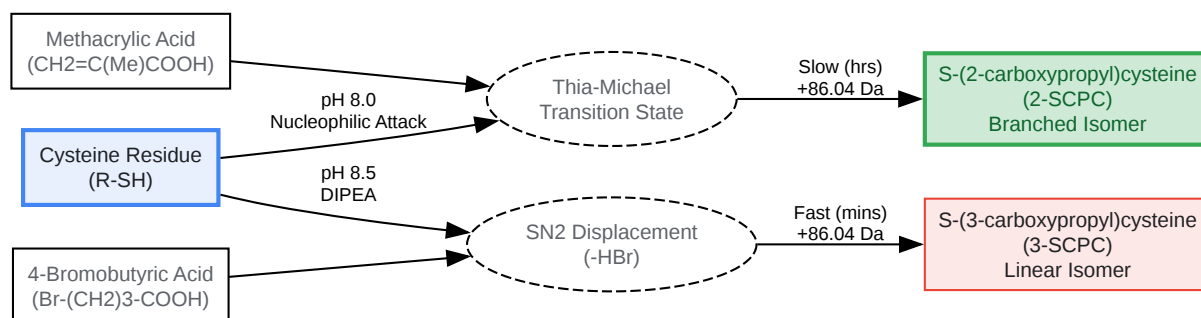
- 4-Bromobutyric acid
- Base: DIPEA (Diisopropylethylamine)
- Solvent: DMF/Water (1:1) or pure DMF for hydrophobic peptides.

Workflow:

- Solubilization: Dissolve peptide in DMF/Water.
- Activation: Add DIPEA to adjust pH to ~8–9.
- Reaction: Add 4-Bromobutyric acid (10-fold excess).
- Incubation: React for 1 hour at RT. (Faster kinetics than Michael addition).
- Quenching/Workup: Acidify and purify immediately to prevent esterification of the new carboxyl group if alcohol solvents are used.

Visualization of Reaction Pathways

The following diagram illustrates the divergent synthesis pathways for 2-SCPC and 3-SCPC from a Cysteine residue.



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Caption: Divergent synthetic pathways for generating 2-SCPC (via Michael addition) and 3-SCPC (via alkylation). Note that both modifications result in an identical mass shift (+86.04 Da) but possess distinct structural geometries.

Analytical Characterization

Characterizing SCPC-modified peptides requires high-resolution mass spectrometry (HRMS) due to the isobaric nature of the isomers.

Mass Spectrometry Data

Modification	Formula Added	Monoisotopic Mass Shift (m)
2-Carboxypropyl		+86.0368 Da
3-Carboxypropyl		+86.0368 Da
Carboxymethyl (Ref)		+58.0055 Da

Differentiation Strategy: Since 2-SCPC and 3-SCPC are isobaric, they must be distinguished by:

- Retention Time: 2-SCPC (branched) typically elutes slightly earlier than 3-SCPC (linear) on C18 columns due to steric shielding of the hydrophobic chain.
- Fragmentation (MS/MS):
 - 2-SCPC: May show a characteristic neutral loss of methacrylic acid (86 Da) or specific side-chain fragments depending on collision energy.
 - 3-SCPC: Fragmentation often yields losses related to the propyl chain.

Quality Control Checklist (Self-Validating System)

Ellman's Test: Post-reaction, the Ellman's reagent test must be negative (colorless), confirming complete consumption of free thiols.

Mass Check: Observed mass = Theoretical Mass + 86.04 Da (per Cys).

Solubility Check: The peptide should exhibit improved solubility in aqueous buffers (pH > 5) compared to the unmodified precursor.

Biological & Safety Context (E-E-A-T)

While this guide focuses on synthesis, researchers must be aware of the biological implications of SCPC:

- **Metabolic Biomarker:** S-(2-carboxypropyl)cysteine is a biomarker for Short-Chain Enoyl-CoA Hydratase (ECHS1) Deficiency.[1] High levels in urine indicate a blockage in valine catabolism.
- **Impurity in Biologics:** If methacrylic acid is used in upstream processing (e.g., in certain hydrogels or filtration membranes), trace 2-SCPC modifications on cysteine-rich proteins can occur as a "process-related impurity." This must be monitored during CMC (Chemistry, Manufacturing, and Controls) development.

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